

An In-depth Technical Guide to Benzamide, 4-bromo-3-ethyl-

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Compound of Interest

Compound Name: Benzamide, 4-bromo-3-ethyl-

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Introduction

Benzamide, 4-bromo-3-ethyl-, is a substituted aromatic amide with potential applications in medicinal chemistry and materials science. Its structure, featuring a bromine atom and an ethyl group on the benzamide core, suggests the possibility of diverse biological activities and tailored physicochemical properties. Halogenated benzamides, as a class of compounds, have garnered significant interest due to their wide range of therapeutic applications, including as anti-inflammatory, antimicrobial, and anticancer agents. This technical guide provides a comprehensive overview of the known and predicted chemical properties, a detailed synthesis protocol, and an exploration of the potential biological relevance of 4-bromo-3-ethylbenzamide.

Chemical Properties

While specific experimentally determined physicochemical data for 4-bromo-3-ethylbenzamide is limited in publicly available literature, the properties of its immediate precursor, 4-bromo-3-ethylbenzoic acid, are known. Furthermore, estimations for the properties of the target compound can be derived from data available for structurally similar benzamides.

Precursor: 4-bromo-3-ethylbenzoic acid

The synthesis of 4-bromo-3-ethylbenzamide typically proceeds from 4-bromo-3-ethylbenzoic acid. The key properties of this precursor are summarized in the table below.

Property	Value
Molecular Formula	C ₉ H ₉ BrO ₂
Molecular Weight	229.07 g/mol
IUPAC Name	4-bromo-3-ethylbenzoic acid
CAS Number	741698-92-0

Safety Hazards: Harmful if swallowed, causes skin irritation, causes serious eye irritation, and may cause respiratory irritation.^[1]

Benzamide, 4-bromo-3-ethyl- (Estimated Properties)

The following table presents estimated physicochemical properties for 4-bromo-3-ethylbenzamide, based on data for analogous compounds. These values should be considered as approximations pending experimental verification.

Property	Estimated Value
Molecular Formula	C ₉ H ₁₀ BrNO
Molecular Weight	228.09 g/mol
Melting Point (°C)	Not available (likely a solid at room temperature)
Boiling Point (°C)	Not available
Solubility	Predicted to be sparingly soluble in water, more soluble in organic solvents like ethanol and DMSO.

Experimental Protocols

A detailed, experimentally verified protocol for the synthesis of 4-bromo-3-ethylbenzamide is not readily available in the literature. However, a standard and reliable two-step synthesis can be proposed based on general organic chemistry principles, starting from 4-bromo-3-ethylbenzoic acid.

Synthesis of 4-bromo-3-ethylbenzamide

The synthesis involves the conversion of the carboxylic acid to an acyl chloride, followed by amidation.

Step 1: Synthesis of 4-bromo-3-ethylbenzoyl chloride

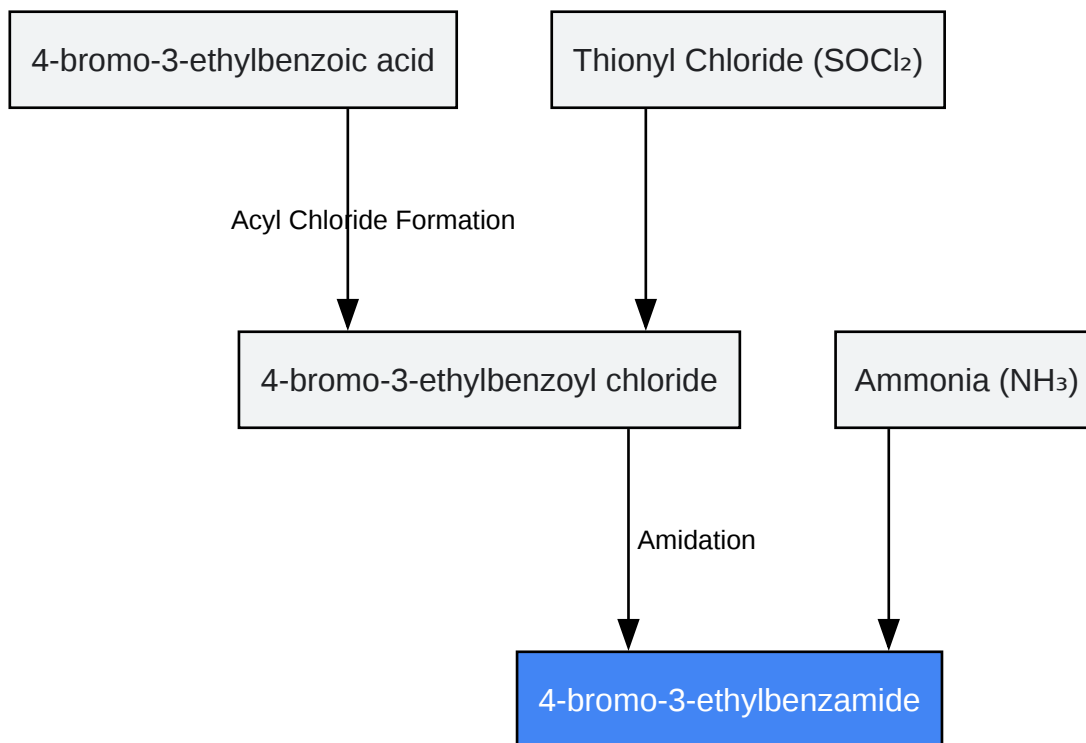
- **Reaction Setup:** In a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, suspend 4-bromo-3-ethylbenzoic acid (1 equivalent) in thionyl chloride (SOCl_2) (5-10 equivalents). The reaction should be conducted in a well-ventilated fume hood.
- **Reaction Conditions:** Gently reflux the mixture for 2-3 hours. The progress of the reaction can be monitored by the cessation of HCl gas evolution.
- **Work-up:** After the reaction is complete, allow the mixture to cool to room temperature. Remove the excess thionyl chloride by distillation under reduced pressure. The resulting crude 4-bromo-3-ethylbenzoyl chloride can be used in the next step without further purification.

Step 2: Synthesis of 4-bromo-3-ethylbenzamide

- **Reaction Setup:** Dissolve the crude 4-bromo-3-ethylbenzoyl chloride from Step 1 in an anhydrous aprotic solvent such as dichloromethane (DCM) or tetrahydrofuran (THF) in a flask cooled in an ice bath.
- **Amidation:** Slowly add a concentrated aqueous solution of ammonia (NH_4OH) (excess) to the stirred solution of the acyl chloride. The reaction is exothermic and should be controlled by the rate of addition.
- **Reaction Monitoring:** Stir the reaction mixture at room temperature for 1-2 hours. The reaction progress can be monitored by thin-layer chromatography (TLC).
- **Isolation and Purification:** After the reaction is complete, the precipitated solid is collected by filtration. The solid is then washed with cold water to remove any ammonium chloride and unreacted ammonia. The crude product can be purified by recrystallization from a suitable solvent system, such as ethanol/water, to yield pure 4-bromo-3-ethylbenzamide.

Mandatory Visualizations

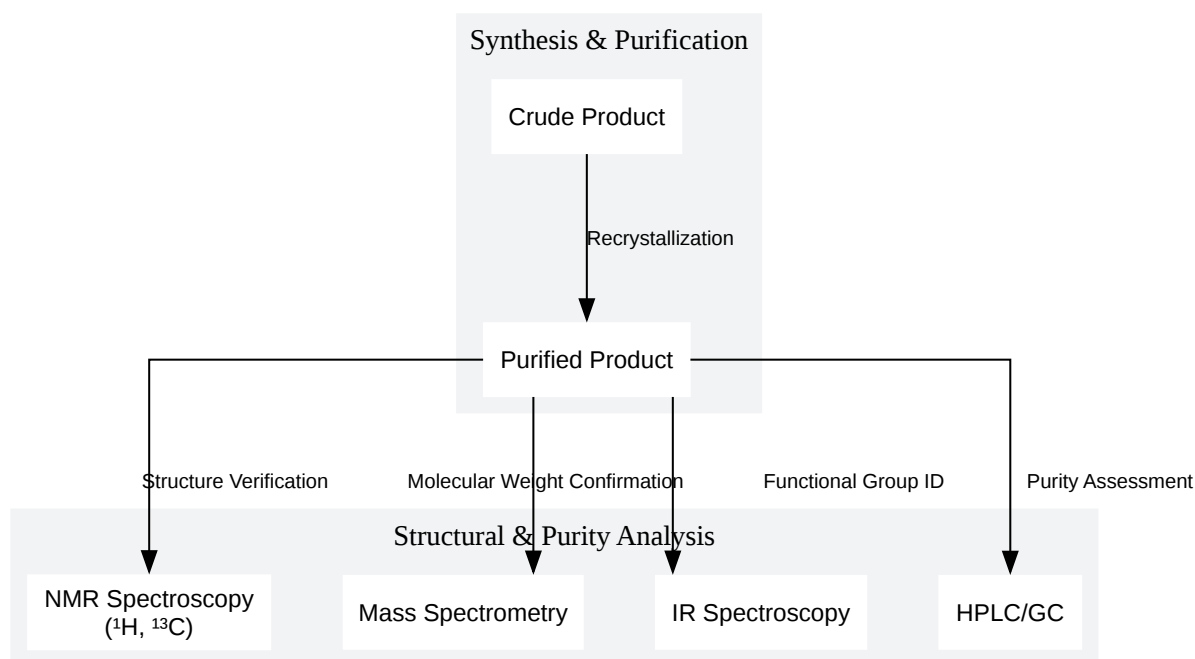
Synthesis Workflow



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Caption: Synthetic pathway for 4-bromo-3-ethylbenzamide.

General Analytical Workflow



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Caption: Analytical workflow for 4-bromo-3-ethylbenzamide.

Potential Biological Activities and Signaling Pathways

Direct experimental evidence for the biological activity of 4-bromo-3-ethylbenzamide is not currently available. However, the broader class of substituted benzamides exhibits a wide range of pharmacological effects, suggesting potential areas of investigation for this compound.

Halogenated compounds, in general, are known to possess a variety of biological activities, including antibacterial, antifungal, antiviral, anti-inflammatory, and antiproliferative effects. The presence and position of the halogen substituent can significantly influence the metabolic stability, lipophilicity, and binding affinity of the molecule to biological targets.

Given the structural similarity to other biologically active benzamides, 4-bromo-3-ethylbenzamide could be a candidate for screening in assays related to:

- **Antimicrobial Activity:** Many halogenated aromatic compounds exhibit antimicrobial properties.
- **Anticancer Activity:** Substituted benzamides have been investigated as inhibitors of various enzymes involved in cancer progression.

Further research is required to elucidate any specific biological targets or signaling pathways that may be modulated by 4-bromo-3-ethylbenzamide.

Spectral Data

As of the date of this guide, experimentally obtained spectral data (NMR, IR, MS) for 4-bromo-3-ethylbenzamide are not available in public databases. For reference, the expected spectral characteristics can be inferred from closely related structures. The following is a representative example for 4-bromobenzamide, which shares the core benzamide and bromo-substituent features.

Expected Spectral Features for 4-bromo-3-ethylbenzamide:

- **^1H NMR:** Signals corresponding to the ethyl group (a triplet and a quartet), aromatic protons, and the amide protons. The chemical shifts and coupling patterns of the aromatic protons would be indicative of the 1,2,4-trisubstitution pattern.
- **^{13}C NMR:** Resonances for the two carbons of the ethyl group, the six aromatic carbons (with chemical shifts influenced by the bromo, ethyl, and amide substituents), and the carbonyl carbon of the amide.
- **IR Spectroscopy:** Characteristic absorption bands for the N-H stretching of the amide, the C=O stretching of the carbonyl group, and C-H and C=C stretching of the aromatic ring.
- **Mass Spectrometry:** A molecular ion peak corresponding to the molecular weight of 4-bromo-3-ethylbenzamide, along with a characteristic isotopic pattern due to the presence of the bromine atom.

Conclusion

Benzamide, 4-bromo-3-ethyl-, represents a chemical entity with unexplored potential, particularly in the realm of medicinal chemistry. While direct experimental data is currently lacking, this technical guide provides a solid foundation for its synthesis, characterization, and future investigation. The outlined synthesis protocol offers a clear pathway for its preparation, and the analysis of related compounds suggests promising avenues for exploring its biological activities. Further research is warranted to fully characterize this compound and unlock its potential applications.

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References

- 1. Benzamide, 4-bromo-N-ethyl-N-methyl- - Chemical & Physical Properties by Cheméo [chemeo.com]
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